

Application Notes and Protocols for U-101958 in Cell Culture Assays

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Compound of Interest

Compound Name: U 101958

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Introduction

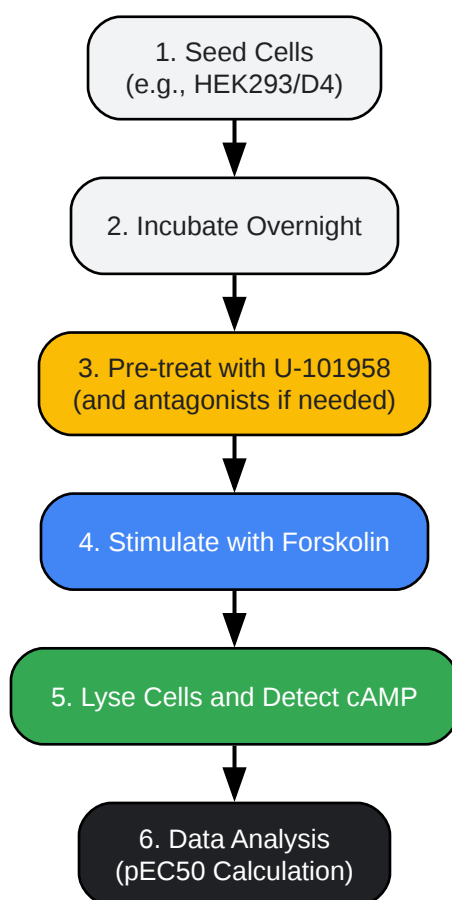
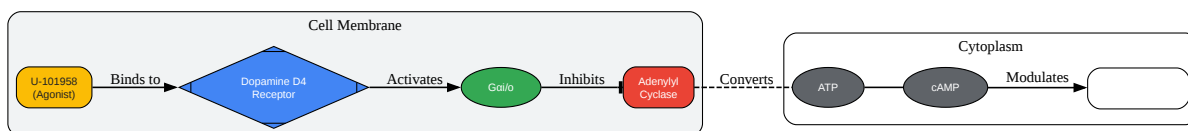
U-101958 is a potent and selective ligand for the human dopamine D4 receptor. Initially investigated as a potential antipsychotic agent, subsequent research has clarified its role as a full agonist at the D4.4 receptor subtype.^[1] It also exhibits high affinity for the sigma-1 receptor. These characteristics make U-101958 a valuable tool for studying the physiological and pathological roles of the dopamine D4 and sigma-1 receptors in various cellular contexts.

These application notes provide detailed protocols for utilizing U-101958 in common cell culture assays to investigate its effects on cell signaling, viability, and cytotoxicity.

Mechanism of Action: Dopamine D4 Receptor Agonism

The dopamine D4 receptor is a member of the D2-like family of G protein-coupled receptors (GPCRs). Upon activation by an agonist such as U-101958, the D4 receptor couples to inhibitory G proteins (Gai/o). This coupling leads to the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of the second messenger cyclic AMP (cAMP). This signaling cascade can influence a variety of downstream cellular processes, including ion channel activity and gene expression.

Dopamine D4 Receptor Signaling Pathway



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References

- 1. The agonist activities of the putative antipsychotic agents, L-745,870 and U-101958 in HEK293 cells expressing the human dopamine D4.4 receptor - PMC [pmc.ncbi.nlm.nih.gov]
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